

Overcoming weak growth control with Prohexadione-calcium application

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Compound of Interest

Compound Name: Prohexadione

Cat. No.: B163171

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Technical Support Center: Prohexadione-Calcium Application

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with **Prohexadione**-calcium for plant growth control.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **Prohexadione**-calcium?

Prohexadione-calcium is a plant growth regulator that works by inhibiting the biosynthesis of gibberellins, which are hormones responsible for cell elongation.^{[1][2][3]} Specifically, it acts as a structural mimic of 2-oxoglutaric acid, a co-substrate for certain dioxygenases involved in the late stages of gibberellin synthesis.^[3] By blocking enzymes like GA₂₀ 3β-hydroxylase, it prevents the conversion of inactive gibberellin precursors (e.g., GA₂₀) into highly active forms (e.g., GA₁), leading to reduced internode elongation and more compact plant growth.^[3] A key advantage is that it primarily affects gibberellin synthesis in vegetative tissues (stems and shoots) with minimal impact on those in flowers and fruits, thus controlling growth without negatively affecting fruit development.

Q2: How long does the growth-regulating effect of **Prohexadione**-calcium last?

The growth-regulating effect of **Prohexadione**-calcium is not permanent. It is degraded within the plant over time, with its effects typically lasting for three to six weeks. Reapplication may be necessary to maintain growth control throughout the growing season, depending on the plant species, its vigor, and environmental conditions.

Q3: Is **Prohexadione**-calcium safe for all plant species?

While **Prohexadione**-calcium is used on a wide variety of crops, sensitivity can vary between species and even cultivars. For instance, some apple varieties like 'Empire' are noted to be sensitive, potentially leading to fruit russetting and cracking. It is always recommended to conduct small-scale trials to determine the optimal concentration and potential phytotoxicity for a specific plant species or cultivar before large-scale application.

Q4: Can **Prohexadione**-calcium be tank-mixed with other agrochemicals?

Caution should be exercised when tank-mixing **Prohexadione**-calcium. It is particularly important to avoid mixing it with foliar nutrient sprays containing free calcium ions, such as calcium chloride. The presence of free calcium can cause **Prohexadione**-calcium to precipitate in the tank, which can clog spray nozzles and significantly reduce the product's efficacy. However, combinations with other plant growth regulators like Uniconazole or Mepiquat Chloride are common and can enhance the growth-regulating effects.

Troubleshooting Guide

Problem 1: Weak or no observable growth control after application.

- Cause A: Application Timing Was Too Late.
 - Explanation: **Prohexadione**-calcium is most effective when applied before or at the very onset of rapid vegetative growth. It takes approximately 10 to 14 days for the growth control effects to become visible. If the plants are already growing vigorously, the product's effect will be significantly weaker and may seem ineffective.
 - Solution: Apply **Prohexadione**-calcium early in the growth cycle. For fruit trees, this could be at the "pink" stage or when terminal shoots are 3 to 5 cm long. For other crops, apply before the main growth spurt. If vigorous growth is already present, consider using

Prohexadione-calcium in combination with a faster-acting growth regulator like Uniconazole.

- Cause B: Incorrect Application Rate.
 - Explanation: The required concentration of **Prohexadione**-calcium is highly dependent on the plant species, cultivar, and its growth vigor. An insufficient dose will not provide adequate growth control.
 - Solution: Consult established protocols for your specific plant species. If no specific rate is available, conduct a dose-response experiment to determine the optimal concentration. For vigorous trees, a higher rate may be necessary for the initial application.
- Cause C: Poor Absorption.
 - Explanation: **Prohexadione**-calcium is primarily absorbed through the leaves. Thorough coverage of the foliage is essential for good efficacy. Application during hot, dry conditions or just before rainfall can reduce absorption. The product requires about 6 hours to become rainfast.
 - Solution: Ensure a uniform and thorough spray application that covers all green tissue. Apply during cooler, more humid parts of the day, such as early morning or evening, to enhance absorption. Avoid application if rain is expected within 6 hours.

Problem 2: Initial growth control is observed, but is followed by a rapid flush of growth.

- Cause: Short Persistence of the Product.
 - Explanation: **Prohexadione**-calcium has a limited persistence of 3 to 6 weeks within the plant. As the product degrades, the plant will resume its normal growth rate.
 - Solution: For season-long control, multiple applications are often necessary. Plan for repeat applications at 3 to 5-week intervals, adjusting based on the plant's response and growth vigor.

Problem 3: Inconsistent results across different experiments.

- Cause: Variability in Environmental or Plant Conditions.

- Explanation: The efficacy of **Prohexadione**-calcium can be influenced by several factors including temperature, water availability, soil fertility, and the overall health and vigor of the plant.
- Solution: Standardize experimental conditions as much as possible. Record environmental data and document the physiological state of the plants for each experiment to help identify sources of variability. Ensure consistent application techniques and timing across all trials.

Data Presentation: Application Rates and Effects

Table 1: Recommended Application Rates of **Prohexadione**-Calcium for Various Crops

Crop	Application Rate (Active Ingredient)	Application Timing/Method	Reference
Apples	50-75 g per 100 L of water	Two to three spray applications, starting when terminal shoots are 3-5 cm long, with 3-5 week intervals.	
Peanuts	70-140 g a.i./ha	Applied at 50% and/or 100% canopy closure.	
Rice	20-30 g per mu (~0.067 ha)	Applied as a single treatment.	
Strawberries	50-200 mg/L	Applied as a foliar spray or drench 30 days after transplanting.	
Cucumbers	15-60 mg/L	Two foliar spray applications, 10 and 20 days after seedling planting.	
Corn (Seedlings)	2-15 ppm	Applied at the first leaf stage.	

Table 2: Observed Effects of **Prohexadione**-Calcium in Experimental Studies

Crop	Concentration	Observed Effects	Reference
Corn (Seedlings)	2 ppm	Significantly reduced seedling height and internode length; decreased shoot weight and increased root weight.	
Strawberries ('Maehyang')	50 mg/L (drench)	Increased fresh and dry weight of runners; increased number of runner plants.	
Strawberries ('Maehyang')	200 mg/L	Significantly inhibited petiole length.	
Cucumbers	30 mg/L	Increased vegetative development, yield, nutrient uptake, and fruit firmness.	
Cucumbers	45-60 mg/L	Negative effects on morphological parameters (excluding stem diameter) and yield.	
Rice (under salt stress)	100 mg/L	Alleviated salt stress damage by improving antioxidant processes and photosynthesis.	

Experimental Protocols

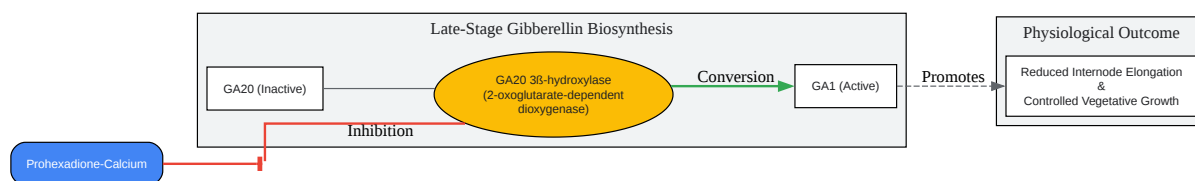
Protocol 1: General Method for Evaluating **Prohexadione**-Calcium Efficacy

- Plant Material and Growth Conditions:

- Use healthy, uniform plants of the desired species and cultivar.
- Grow plants under controlled and consistent environmental conditions (e.g., greenhouse or growth chamber) with standardized photoperiod, temperature, humidity, and irrigation.
- Preparation of **Prohexadione**-Calcium Solution:
 - Use a commercial formulation of **Prohexadione**-calcium (e.g., 10% or 27.5% water-dispersible granule).
 - Calculate the amount of product needed to achieve the desired final concentration of the active ingredient (e.g., in mg/L or ppm).
 - Prepare a stock solution if necessary. Just before application, dilute the stock solution to the final treatment concentrations with distilled water. It is crucial to prepare solutions fresh, as **Prohexadione**-calcium can degrade in aqueous solutions, especially when exposed to light.
- Experimental Design and Treatment Application:
 - Employ a randomized complete block design with a sufficient number of replicates (e.g., 4-5) for each treatment. Each replicate should contain multiple plants.
 - Include a control group that is treated only with water (and any surfactant used in the treatment groups).
 - Foliar Spray Application: Apply the solution using a hand sprayer, ensuring complete and uniform coverage of the plant foliage until the point of runoff.
 - Drench Application: Apply a precise volume of the solution directly to the growing medium of each plant.
 - Apply treatments at the appropriate growth stage, typically before the onset of rapid elongation.
- Data Collection and Analysis:

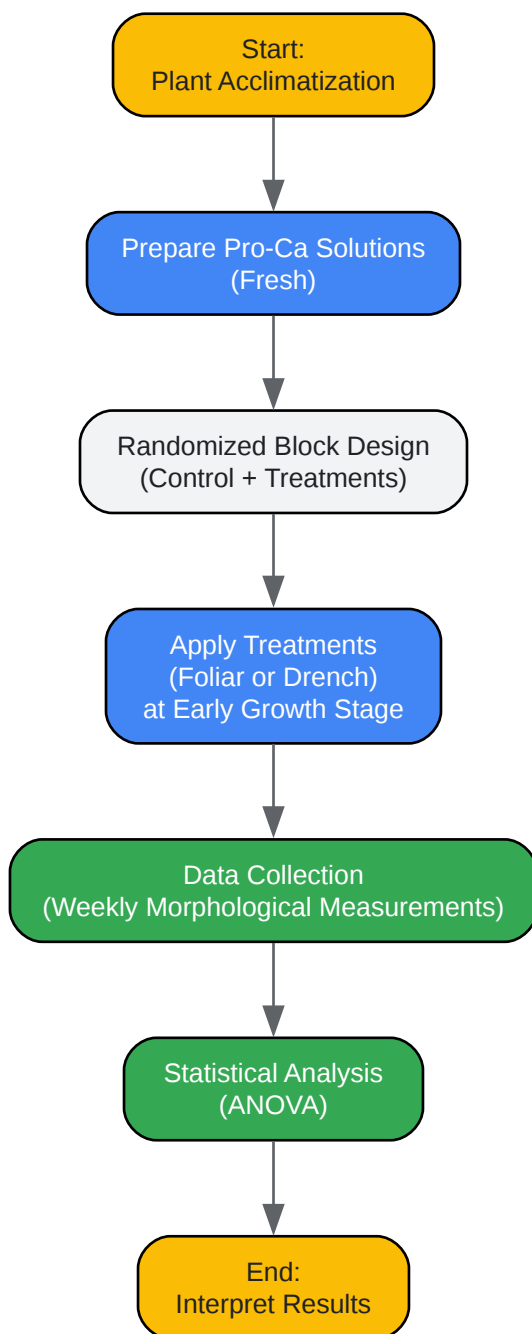
- Measure relevant morphological parameters at regular intervals (e.g., weekly) for 4-6 weeks post-application. Key parameters may include:
 - Plant height
 - Stem/internode length
 - Stem diameter
 - Leaf area
 - Shoot and root fresh/dry weight
- Analyze the data using appropriate statistical methods, such as Analysis of Variance (ANOVA), followed by a mean separation test (e.g., Tukey's HSD) to determine significant differences between treatments.

Visualizations



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Caption: **Prohexadione**-calcium's mechanism of action.



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Caption: General experimental workflow for Pro-Ca studies.



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Caption: Troubleshooting logic for weak Pro-Ca efficacy.

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